

4-Pentylphenylacetylene-d7 safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Pentylphenylacetylene-d7

Cat. No.: B15561844

[Get Quote](#)

In-Depth Technical Guide: 4-Pentylphenylacetylene-d7

Disclaimer: A specific Safety Data Sheet (SDS) for **4-Pentylphenylacetylene-d7** is not readily available. The following information is compiled from the SDS for the non-deuterated analog, 4-Pentylphenylacetylene (also known as 1-Ethynyl-4-pentylbenzene), and related compounds. The safety and handling precautions are expected to be nearly identical.

This guide is intended for researchers, scientists, and drug development professionals.

Chemical Identification and Properties

Identifier	Value	Source
Chemical Name	4-Pentylphenylacetylene	[1]
Synonyms	1-Ethynyl-4-pentylbenzene	[1]
CAS Number	79887-10-8 (for non-deuterated)	[1]
Molecular Formula	C ₁₃ H ₁₆ (non-deuterated)	[1]
Molecular Weight	172.27 g/mol (non-deuterated)	[1]
Appearance	Colorless to yellow liquid	[2]


Hazard Identification and Classification


This compound is classified as a hazardous substance. The GHS classification is summarized below.


Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[3]
Skin Corrosion/Irritation	1B / 2	H314/H315: Causes severe skin burns and eye damage / Causes skin irritation[1]
Serious Eye Damage/Irritation	1 / 2	H318/H319: Causes serious eye damage / Causes serious eye irritation[1]
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways[3]
Carcinogenicity	1B	H350: May cause cancer
Specific Target Organ Toxicity	3	H335: May cause respiratory irritation[1]
Hazardous to the Aquatic Environment (Chronic)	3	H412: Harmful to aquatic life with long lasting effects


Signal Word: Danger[3]

Hazard Pictograms:

 alt text

 alt text

 alt text

 alt text

Physical and Chemical Properties

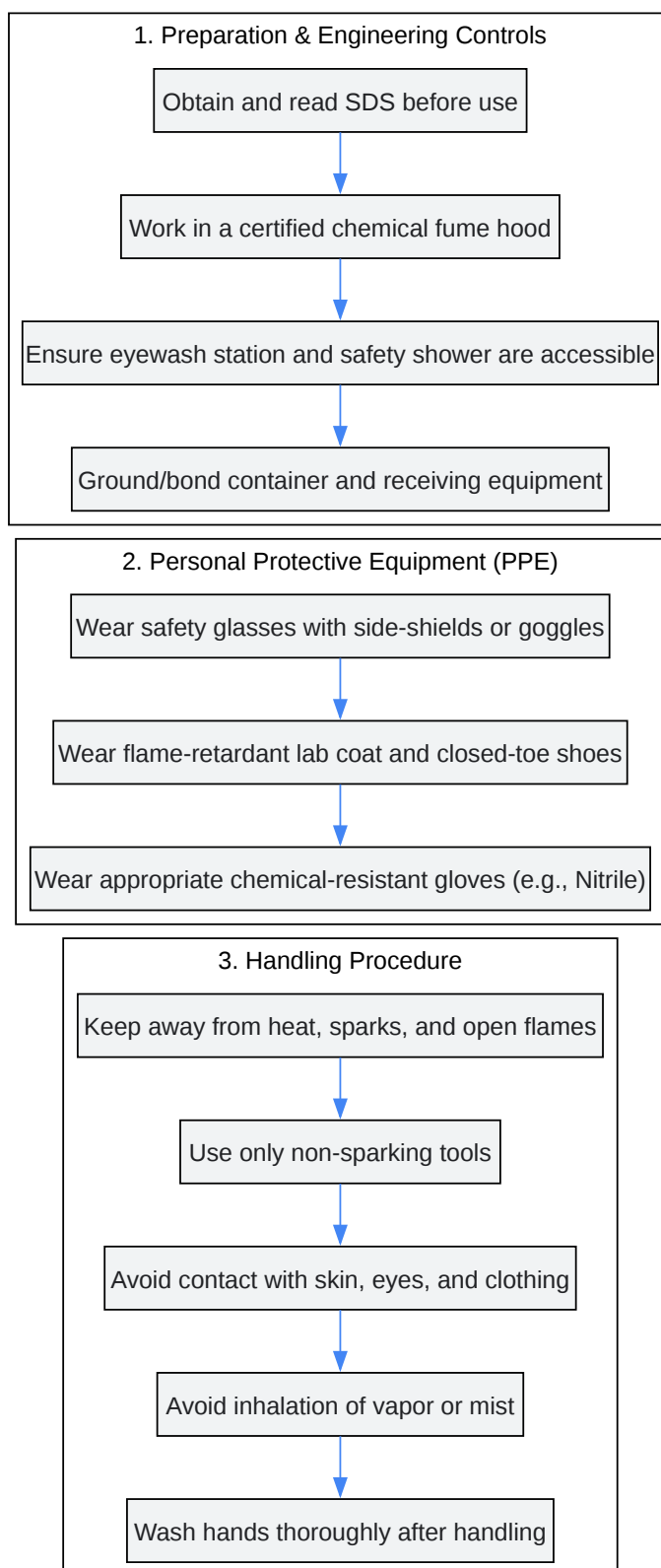
Quantitative data for the non-deuterated analog, 4-Pentylphenylacetylene.

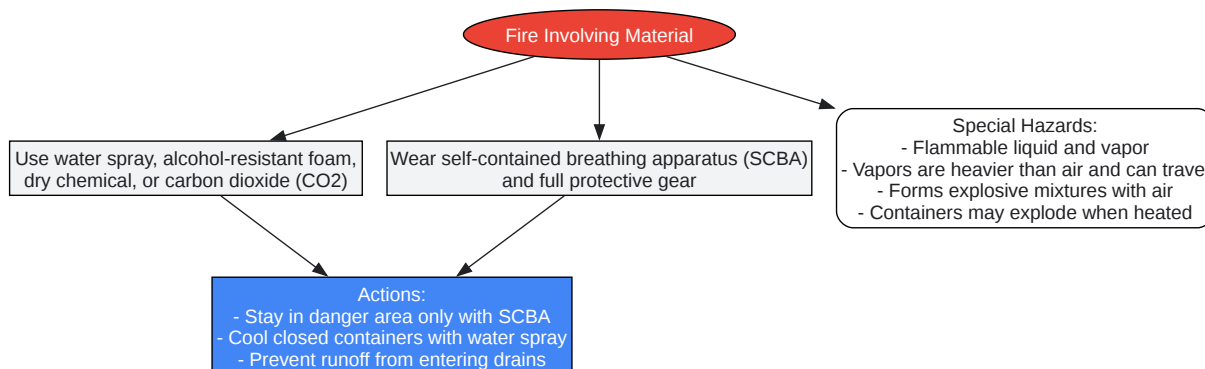
Property	Value	Source
Boiling Point	172 °C (lit.)	
[2]	Density	0.885 g/mL at 25 °C (lit.)
[2]	Refractive Index (n _{20/D})	1.523 (lit.)
[2]	Flash Point	32 °C / 89.6 °F
[3]	Vapor Pressure	17.6 mmHg @ 37.7 °C
[3]	Solubility	Insoluble in water
[3][4]		

Experimental Protocols & Workflows

a) Standard Laboratory Handling Protocol

This protocol outlines the necessary steps for safely handling **4-Pentylphenylacetylene-d7** in a research environment.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Ethynyl-4-pentylbenzene | C₁₃H₁₆ | CID 2775131 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Ethynyl-4-pentylbenzene | 79887-10-8 [chemicalbook.com]
- 3. fishersci.fr [fishersci.fr]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [4-Pentylphenylacetylene-d7 safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15561844#4-pentylphenylacetylene-d7-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com